

Essential Safety and Logistical Guide for Handling Fluo-5F

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Compound of Interest

Compound Name: *Fluo-5F*
Cat. No.: *B1263414*

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This guide provides comprehensive safety protocols, operational procedures, and disposal plans for **Fluo-5F**, a fluorescent calcium indicator. Designed for researchers, scientists, and drug development professionals, this document aims to be the preferred resource for laboratory safety and the handling of this chemical, ensuring user confidence and operational excellence.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to ensure safety when handling **Fluo-5F** in all its forms (powder and solutions). The following table summarizes the required PPE for various stages of handling.

Stage of Handling	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing Powder	Safety glasses with side shields or chemical splash goggles.	Nitrile gloves.	Laboratory coat.	Use in a well-ventilated area or a chemical fume hood. An N95 respirator may be considered if handling large quantities in an open environment.
Preparing Solutions	Chemical splash goggles. A face shield is recommended when handling larger volumes.	Nitrile gloves.	Laboratory coat.	Work in a well-ventilated area or a chemical fume hood.
Cell Loading & Imaging	Safety glasses.	Nitrile gloves.	Laboratory coat.	Not generally required.
Spill Cleanup & Waste Disposal	Chemical splash goggles.	Heavy-duty nitrile or butyl rubber gloves.	Chemical-resistant apron or coveralls over a laboratory coat.	An N95 or appropriate chemical cartridge respirator may be necessary depending on the spill's nature and location.

Operational Plan: From Handling to Disposal

A systematic approach to handling **Fluo-5F** is crucial for both experimental success and laboratory safety.

Receiving and Storage

- Upon receipt, inspect the container for any damage.
- **Fluo-5F**, particularly the AM ester form, is sensitive to light and moisture. Store the compound in a cool, dry, and dark place, as recommended by the manufacturer, typically at -20°C.
- Keep the container tightly sealed to prevent degradation.

Handling Procedures

- Preparation of Stock Solution:
 - Before opening the vial, allow it to equilibrate to room temperature to prevent moisture condensation.
 - Work in a well-ventilated area or a chemical fume hood.
 - Prepare a stock solution, typically in the range of 2 to 5 mM, using high-quality, anhydrous dimethyl sulfoxide (DMSO).
 - Cap the vial tightly after use and store the stock solution at -20°C, protected from light. For frequent use, it is advisable to create single-use aliquots to avoid repeated freeze-thaw cycles.
- Preparation of Working Solution:
 - On the day of the experiment, thaw an aliquot of the **Fluo-5F** AM stock solution to room temperature.
 - Dilute the stock solution to the desired final concentration (typically 2 to 5 μM for most cell lines) in a physiological buffer such as Hanks' Balanced Salt Solution with HEPES (HBSS/HEPES).[1]
 - The non-ionic detergent Pluronic® F-127 can be added to the working solution (final concentration of ~0.04%) to aid in the dispersion of the AM ester in the aqueous medium. [1]

Disposal Plan

Fluo-5F and materials contaminated with it should be treated as hazardous chemical waste. Do not dispose of this chemical down the drain or in regular solid waste.

- Waste Segregation and Collection:
 - Collect all waste materials containing **Fluo-5F**, including unused solutions, contaminated pipette tips, gloves, and paper towels, in a dedicated and clearly labeled hazardous waste container.
 - The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure, leak-proof lid.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**Fluo-5F**," and any associated hazards (e.g., "Irritant").
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
- Final Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.

Quantitative Data

The following table summarizes the key quantitative properties of **Fluo-5F**.

Property	Value	Notes
Dissociation Constant (Kd) for Ca ²⁺	~2.3 μM	Lower affinity for calcium compared to Fluo-4, making it suitable for measuring higher calcium concentrations.[2][3]
Excitation Wavelength (Max)	~494 nm	Compatible with the 488 nm laser line.[2][3]
Emission Wavelength (Max)	~516 nm	
Fluorescence Enhancement	>100-fold	Upon binding to Ca ²⁺ . [2][3]
Quantum Yield	Not explicitly found for Fluo-5F. Fluo-4 has a quantum yield of 0.14 in the Ca ²⁺ -bound state.	Fluo-5F is stated to have very similar spectral properties to Fluo-4.
Molar Extinction Coefficient (ε)	Not explicitly found for Fluo-5F. Fluo-4 has a molar extinction coefficient of ~75,000 M ⁻¹ cm ⁻¹ at 494 nm in the Ca ²⁺ -bound state.	Fluo-5F is stated to have very similar spectral properties to Fluo-4.

Experimental Protocol: Calcium Imaging in Live Cells

This protocol provides a detailed methodology for loading **Fluo-5F AM** into live cells for the measurement of intracellular calcium concentration.

Materials

- **Fluo-5F, AM** (acetoxymethyl ester)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Pluronic® F-127
- Hanks' Balanced Salt Solution with HEPES (HBSS/HEPES)

- Probenecid (optional, to prevent dye extrusion)
- Cultured cells on a suitable imaging plate (e.g., black-walled, clear-bottom 96-well plate)

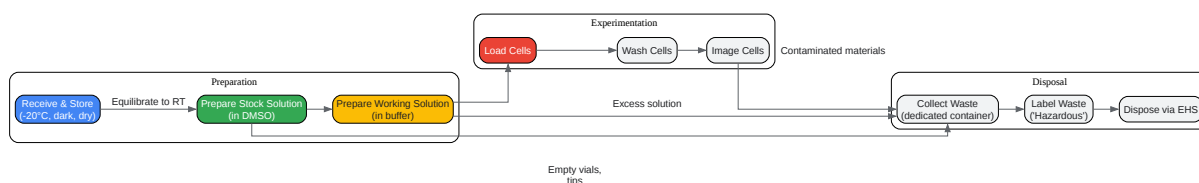
Procedure

- Prepare a 10% (w/v) Pluronic® F-127 stock solution in distilled water.
- Prepare a 2 to 5 mM **Fluo-5F** AM stock solution in anhydrous DMSO.
- Prepare the cell loading solution:
 - For a final in-well concentration of 5 μ M **Fluo-5F** AM and 0.04% Pluronic® F-127, mix the appropriate volumes of the stock solutions with HBSS/HEPES.
 - If using, add probenecid to the loading solution (final concentration typically 1-2.5 mM).
- Cell Loading:
 - Remove the cell culture medium from the wells.
 - Add the cell loading solution to each well.
 - Incubate the plate at 37°C for 30-60 minutes. The optimal incubation time may vary between cell types.[1]
- Wash:
 - Remove the loading solution.
 - Wash the cells gently with HBSS/HEPES (with or without probenecid) to remove extracellular dye.
- Imaging:
 - Add HBSS/HEPES (with or without probenecid) to the wells.
 - Measure the fluorescence using a fluorescence microscope, plate reader, or flow cytometer with the appropriate filter sets (Excitation: ~494 nm, Emission: ~516 nm).[2]

- Record a baseline fluorescence before adding the stimulus of interest.
- Add the stimulus and record the change in fluorescence intensity over time.

Workflow Diagram

The following diagram illustrates the complete workflow for the safe handling and use of **Fluo-5F**.



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Caption: Workflow for the safe handling and disposal of **Fluo-5F**.

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